

Furcatin: A Technical Overview

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Compound of Interest

Compound Name: *Furcatin*

Cat. No.: *B600411*

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CAS Number: 499-33-2

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a concise technical summary of the current knowledge on **Furcatin**. It should be noted that publicly available information on this compound is limited, and this guide reflects the extent of the data retrieved from scientific databases.

Chemical Identity

Furcatin is a naturally occurring phenylpropanoid glycoside.

Property	Value	Source
CAS Number	499-33-2	[1]
Molecular Formula	C ₂₀ H ₂₈ O ₁₀	[1]
IUPAC Name	(2R,3S,4S,5R,6S)-2- [[[(2R,3R,4R)-3,4-dihydroxy-4- (hydroxymethyl)oxolan-2- yl]oxymethyl]-6-(4-prop-2- enylphenoxy)oxane-3,4,5-triol	[1]
Synonyms	4-(2-Propen-1-yl)phenyl 6-O- D-apio-beta-D-furanosyl-beta- D-glucopyranoside	[1]

Biological Context

Current literature on the specific biological activity of **Furcatin** is sparse. Its primary significance lies in its identification as a metabolite in two distinct organisms:

- *Apis cerana* (Asian Honey Bee): **Furcatin** has been identified as a natural product within this species of honey bee.[1] The specific physiological role or significance of **Furcatin** in *Apis cerana* has not been extensively documented in the available literature.
- *Trypanosoma brucei*: This protozoan parasite, the causative agent of African trypanosomiasis (sleeping sickness), has also been reported to contain **Furcatin** as a metabolite.[1] The metabolic pathway in which **Furcatin** is involved within the parasite remains an area for further research.

Due to the limited research, there is no specific information available regarding the pharmacological effects, mechanism of action, or any associated signaling pathways of **Furcatin**.

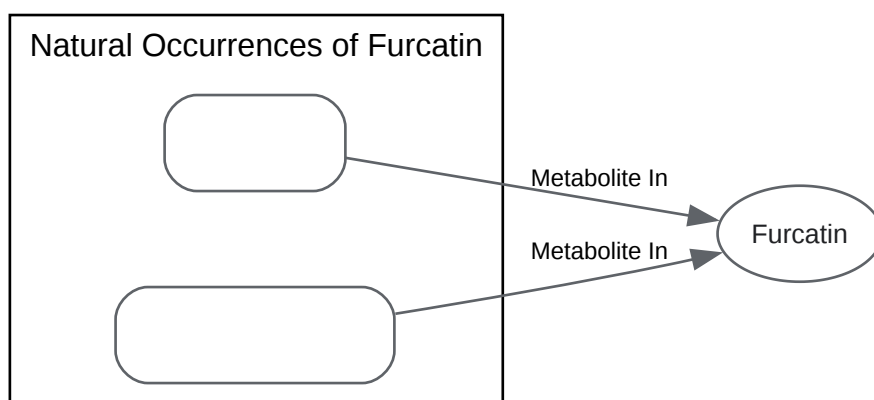
Experimental Data and Protocols

A comprehensive search of scientific literature did not yield specific experimental protocols for the isolation, synthesis, or biological evaluation of **Furcatin**. Similarly, no quantitative data on its efficacy, toxicity, or other biological parameters were found that could be summarized in a tabular format.

Signaling Pathways and Logical Relationships

The current body of scientific literature does not contain information on any signaling pathways modulated by or involving **Furcatin**. Therefore, the creation of a signaling pathway diagram is not possible at this time.

As a conceptual representation of the known information, the following logical diagram illustrates the documented presence of **Furcatin**.



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Caption: Documented natural sources of **Furcatin**.

Future Research Directions

The existing data on **Furcatin** is foundational. Significant opportunities exist for further research to elucidate its biological role and potential therapeutic applications. Key areas for future investigation include:

- **Isolation and Purification:** Development of robust protocols for the isolation of **Furcatin** from its natural sources, *Apis cerana* or *Trypanosoma brucei*, or through chemical synthesis.
- **Biological Screening:** Comprehensive screening of **Furcatin** for various biological activities, such as antimicrobial, antiparasitic, or anti-inflammatory effects. Given its presence in *Trypanosoma brucei*, investigating its role in the parasite's life cycle or its potential as an anti-trypanosomal agent would be a logical starting point.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies to determine the underlying mechanism of action and to identify any interacting signaling pathways will be crucial.
- **Toxicology and Pharmacology:** In-depth toxicological and pharmacological profiling to assess its safety and potential as a therapeutic agent.

In conclusion, **Furcatin** remains a largely uncharacterized natural product. The information presented in this technical summary provides a baseline for future research endeavors aimed

at unlocking its full scientific and therapeutic potential.

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References

- 1. 4-(2-Propen-1-yl)phenyl 6-O-D-apio-beta-D-furanosyl-beta-D-glucopyranoside | C20H28O10 | CID 442789 - PubChem [pubchem.ncbi.nlm.nih.gov]
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